

An In-depth Technical Guide to Tetraphenylphosphonium Tetraphenylborate

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Compound of Interest

Compound Name: *Tetraphenylphosphonium
tetraphenylborate*

Cat. No.: B099826

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CAS Number: 15525-15-2

This technical guide provides a comprehensive overview of **tetraphenylphosphonium tetraphenylborate**, a quaternary phosphonium salt with significant applications in research and development. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its properties, synthesis, and key applications.

Core Properties

Tetraphenylphosphonium tetraphenylborate is a white to off-white crystalline solid. It is characterized by its high thermal stability and good solubility in many organic solvents, a property conferred by the lipophilic nature of both its cation and anion.^{[1][2]} This solubility is a key factor in its utility in various chemical applications.^[1]

Table 1: Physical and Chemical Properties of **Tetraphenylphosphonium Tetraphenylborate**

Property	Value	Reference(s)
CAS Number	15525-15-2	[3]
Molecular Formula	C ₄₈ H ₄₀ BP	[3]
Molecular Weight	658.6 g/mol	[3]
Appearance	White to almost white powder/crystal	[4]
Melting Point	306 °C (decomposes)	
Solubility	Good solubility in organic solvents like chloroform and dimethylformamide.	[4]
InChI Key	QYFWPOPFFBCTLK-UHFFFAOYSA-N	[3]

Experimental Protocols

Detailed methodologies for the synthesis of **tetraphenylphosphonium tetraphenylborate** and its application in the fabrication of ion-selective electrodes are presented below.

2.1. Synthesis of Tetraphenylphosphonium Tetraphenylborate

The synthesis of **tetraphenylphosphonium tetraphenylborate** is typically achieved through a salt metathesis reaction. This involves the reaction of a tetraphenylphosphonium halide, such as tetraphenylphosphonium bromide, with a tetraphenylborate salt, like sodium tetraphenylborate, in a suitable solvent. The desired product precipitates from the solution due to its low solubility in the chosen solvent system.

Protocol for a two-step synthesis:

Step 1: Synthesis of Tetraphenylphosphonium Bromide (Precursor)

This precursor can be synthesized from triphenylphosphine and bromobenzene in the presence of a catalyst.

- Materials: Triphenylphosphine, bromobenzene, nickelous chloride (catalyst), n-octanol (solvent).
- Procedure:
 - In a reaction vessel, combine triphenylphosphine, bromobenzene, and a catalytic amount of nickelous chloride in n-octanol.
 - Heat the reaction mixture to 195°C and maintain this temperature for 6 hours with continuous stirring.[5]
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
 - Upon completion, cool the mixture and purify the tetraphenylphosphonium bromide product, which may involve crystallization and filtration.[5]

Step 2: Synthesis of Sodium Tetraphenylborate (Precursor)

This precursor is synthesized from sodium tetrafluoroborate and a phenyl Grignard reagent.

- Materials: Sodium tetrafluoroborate (NaBF_4), phenylmagnesium bromide (PhMgBr), anhydrous diethyl ether or THF.
- Procedure:
 - In a flame-dried reaction flask under an inert atmosphere (e.g., argon or nitrogen), place sodium tetrafluoroborate.
 - Add anhydrous diethyl ether or THF to the flask.
 - Slowly add a solution of phenylmagnesium bromide in the same solvent to the stirred suspension at room temperature.[6]
 - After the addition is complete, stir the reaction mixture for several hours.
 - The reaction mixture is then worked up by adding an aqueous solution of sodium carbonate, followed by extraction with an organic solvent like acetonitrile.[7]

- The crude product is purified by precipitation to yield sodium tetraphenylborate as a white powder.[7]

Step 3: Synthesis of **Tetraphenylphosphonium Tetraphenylborate**

- Materials: Tetraphenylphosphonium bromide, sodium tetraphenylborate, a solvent in which the product is sparingly soluble (e.g., water or ethanol).
- Procedure:
 - Dissolve equimolar amounts of tetraphenylphosphonium bromide and sodium tetraphenylborate in separate portions of the chosen solvent.
 - Slowly add the sodium tetraphenylborate solution to the stirred solution of tetraphenylphosphonium bromide.
 - A white precipitate of **tetraphenylphosphonium tetraphenylborate** will form immediately.
 - Continue stirring for a short period to ensure complete precipitation.
 - Collect the precipitate by filtration, wash with the solvent to remove any unreacted starting materials and by-products, and dry under vacuum.

2.2. Fabrication of an Ion-Selective Electrode (ISE)

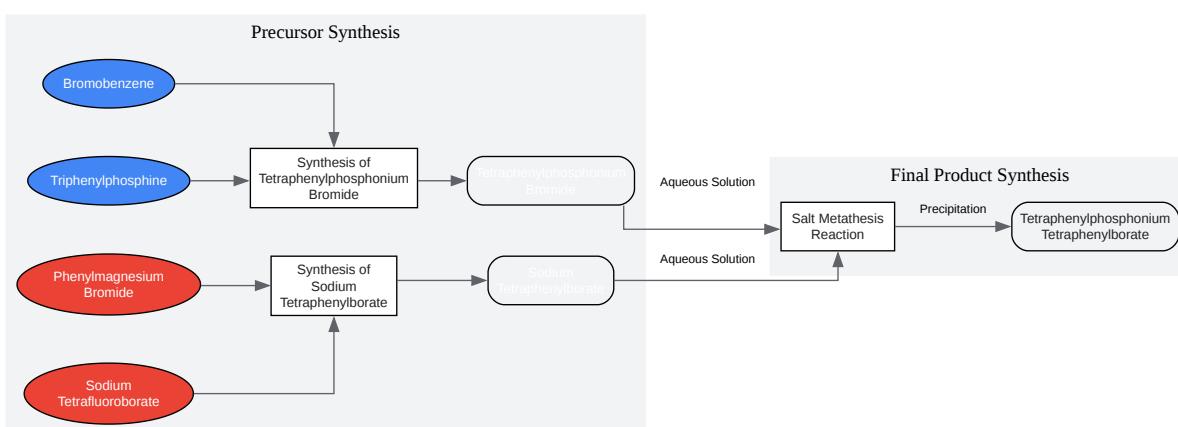
Tetraphenylphosphonium tetraphenylborate can be used as a lipophilic salt in the membrane of an ion-selective electrode to enhance its performance.

- Materials: PVC (polyvinyl chloride), a plasticizer (e.g., dioctyl phthalate - DOP), an ionophore selective for the target ion, **tetraphenylphosphonium tetraphenylborate**, and a volatile solvent (e.g., tetrahydrofuran - THF).
- Procedure:
 - Prepare a membrane cocktail by dissolving precise amounts of high molecular weight PVC, the plasticizer, the ionophore, and **tetraphenylphosphonium tetraphenylborate** in THF.

- Thoroughly mix the components to ensure a homogenous solution.
- Cast the membrane by pouring the cocktail into a glass ring placed on a glass plate and allow the THF to evaporate slowly at room temperature.
- Once the membrane is formed, cut a small disc and incorporate it into an electrode body.
- Fill the electrode body with an internal filling solution containing a known concentration of the target ion and an internal reference electrode (e.g., Ag/AgCl).
- Condition the electrode by soaking it in a solution of the target ion before use.

Visualized Workflows and Mechanisms

The following diagrams illustrate the synthesis workflow and the role of **tetrphenylphosphonium tetrphenylborate** in an ion-selective electrode.



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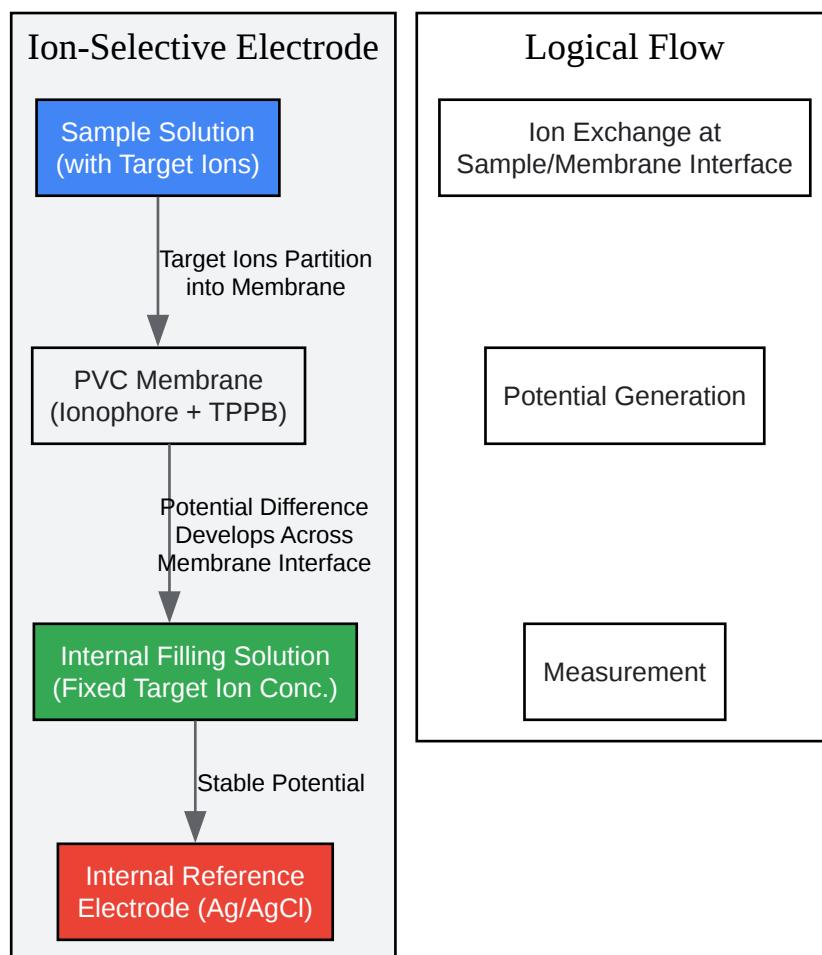
Diagram 1: Synthesis Workflow for **Tetraphenylphosphonium Tetraphenylborate**[Click to download full resolution via product page](#)

Diagram 2: Role in an Ion-Selective Electrode

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